

Technical Guide: Dimethyl Isophthalate-2,4,5,6-d4 (CAS: 1007509-57-0)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dimethyl Isophthalate-2,4,5,6-d4

Cat. No.: B12389104

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dimethyl Isophthalate-2,4,5,6-d4**, a deuterated stable isotope-labeled compound. The information herein is intended to support researchers and scientists in its application as an internal standard for quantitative analysis and as a tracer in metabolic studies.

Core Compound Properties

Dimethyl Isophthalate-2,4,5,6-d4 is the deuterium-labeled form of Dimethyl Isophthalate. Stable isotope-labeled compounds are critical tools in analytical chemistry, offering a high degree of accuracy in quantification by mass spectrometry and nuclear magnetic resonance.

Property	Value	Reference
CAS Number	1007509-57-0	[1][2]
Molecular Formula	C ₁₀ H ₆ D ₄ O ₄	[2]
Molecular Weight	198.21 g/mol	[2]
Synonyms	Dimethyl 2,4,5,6-tetradeuteriobenzene-1,3-dicarboxylate, 1,3-Benzene-2,4,5,6-d ₄ -dicarboxylic acid, 1,3-dimethyl ester	[1]
Unlabeled CAS Number	1459-93-4	[1]

Physicochemical Data

Quantitative data for **Dimethyl Isophthalate-2,4,5,6-d₄** is primarily available from suppliers and is crucial for its application in analytical methods. For comparative purposes, the properties of the unlabeled analogue, Dimethyl Isophthalate, are also presented.

Table 1: Specifications of **Dimethyl Isophthalate-2,4,5,6-d₄**

Parameter	Specification
Isotopic Purity	≥ 98 atom % D
Chemical Purity	≥ 98%

Table 2: Physical Properties of Unlabeled Dimethyl Isophthalate (CAS: 1459-93-4)

Property	Value
Appearance	White to almost white crystalline powder
Melting Point	67-71 °C
Boiling Point	282 °C
Solubility	Soluble in most organic solvents

Experimental Protocols

While specific, detailed experimental protocols for **Dimethyl Isophthalate-2,4,5,6-d4** are not widely published, its primary application is as an internal standard in chromatographic and mass spectrometric analyses. The following provides a generalized methodology for its use.

General Protocol for Use as an Internal Standard in LC-MS/MS Analysis

This protocol outlines the typical steps for using a deuterated internal standard like **Dimethyl Isophthalate-2,4,5,6-d4** for the quantification of the corresponding unlabeled analyte in a sample matrix.

- Preparation of Stock Solutions:
 - Prepare a stock solution of **Dimethyl Isophthalate-2,4,5,6-d4** in a suitable organic solvent (e.g., methanol, acetonitrile) at a concentration of 1 mg/mL.
 - Prepare a stock solution of the unlabeled analyte (Dimethyl Isophthalate) at the same concentration.
- Preparation of Calibration Standards:
 - Create a series of calibration standards by spiking a known amount of the unlabeled analyte stock solution into a blank matrix (e.g., plasma, urine, environmental sample extract).

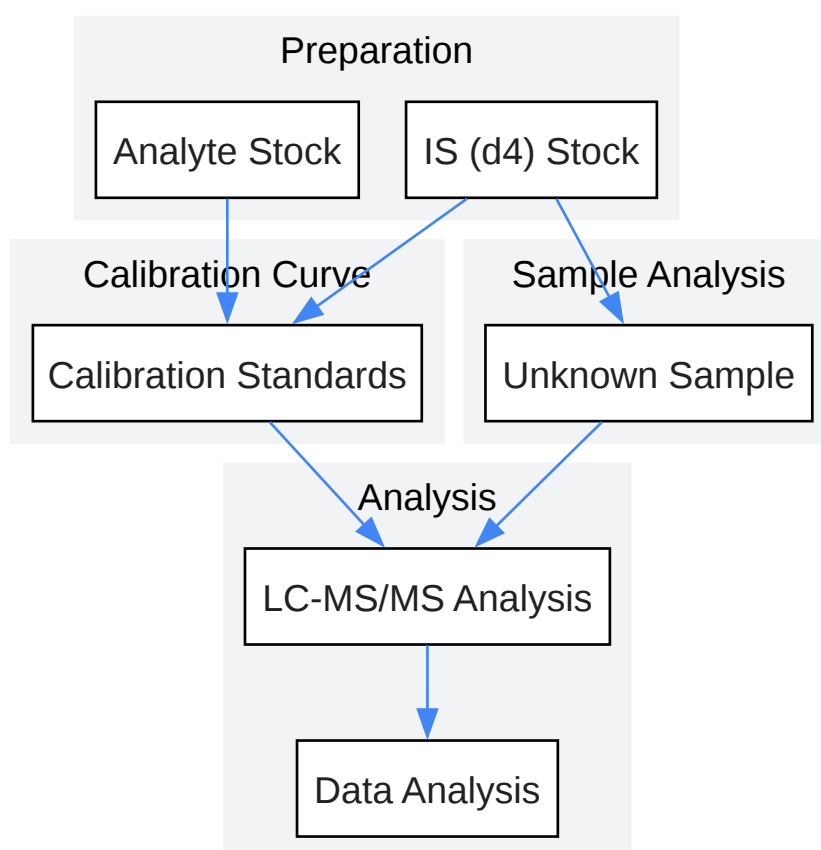
- To each calibration standard, add a fixed amount of the **Dimethyl Isophthalate-2,4,5,6-d4** stock solution to achieve a constant final concentration across all standards.
- Sample Preparation:
 - To an aliquot of the unknown sample, add the same fixed amount of the **Dimethyl Isophthalate-2,4,5,6-d4** stock solution as was added to the calibration standards.
 - Perform sample extraction (e.g., protein precipitation, liquid-liquid extraction, solid-phase extraction) to isolate the analyte and internal standard.
 - Evaporate the solvent and reconstitute the residue in the mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Inject the prepared samples and calibration standards onto an appropriate liquid chromatography column for separation.
 - Detect the analyte and the internal standard using a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.
 - Analyte MRM Transition: Determine the optimal precursor and product ions for unlabeled Dimethyl Isophthalate.
 - Internal Standard MRM Transition: Determine the optimal precursor and product ions for **Dimethyl Isophthalate-2,4,5,6-d4**. The precursor ion will be shifted by +4 m/z compared to the unlabeled analyte.
- Data Analysis:
 - Calculate the peak area ratio of the analyte to the internal standard for each calibration standard and unknown sample.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the analyte for the calibration standards.

- Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios on the calibration curve.

Diagrams

Experimental Workflow

The following diagram illustrates a typical workflow for the use of **Dimethyl Isophthalate-2,4,5,6-d4** as an internal standard in a quantitative analytical method.



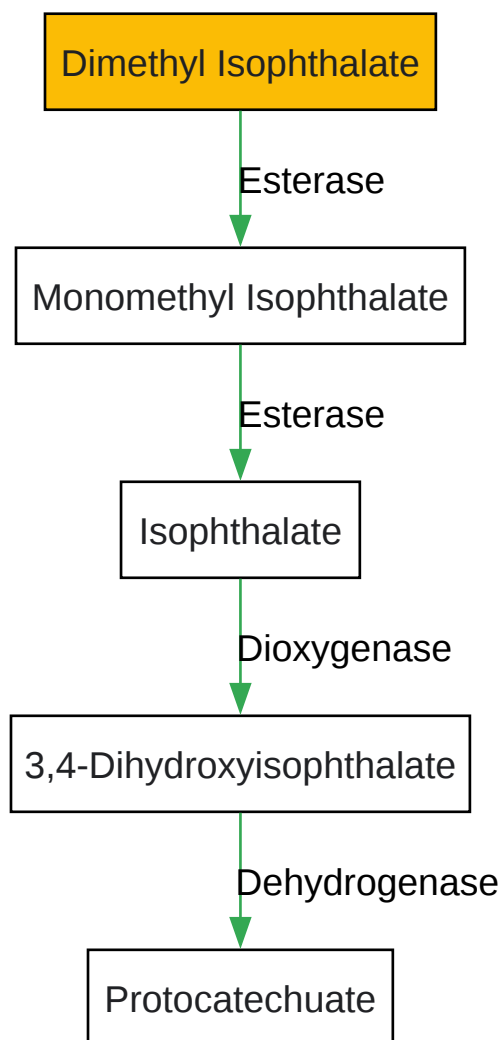
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Caption: Workflow for internal standard-based quantification.

Signaling Pathway

While Dimethyl Isophthalate is not directly involved in mammalian signaling pathways, it is a substrate for microbial degradation. The following diagram illustrates the microbial metabolic

pathway for Dimethyl Isophthalate. This pathway is relevant for environmental fate studies and understanding its biological transformation.



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Caption: Microbial degradation pathway of Dimethyl Isophthalate.

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- To cite this document: BenchChem. [Technical Guide: Dimethyl Isophthalate-2,4,5,6-d4 (CAS: 1007509-57-0)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12389104#dimethyl-isophthalate-2-4-5-6-d4-cas-number]

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